

Cyclohexylamine Carbonate (CAS 20227-92-3): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cyclohexylamine carbonate

Cat. No.: B1583402

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Abstract

Cyclohexylamine carbonate (CAS No. 20227-92-3) is a versatile organic salt with significant applications as a corrosion inhibitor and a chemical intermediate in various synthetic processes. This technical guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a thorough examination of its mechanism of action as a corrosion inhibitor. The information is presented to support its application in research, particularly in materials science and drug development.

Core Properties of Cyclohexylamine Carbonate

Cyclohexylamine carbonate is the product of the reaction between the primary aliphatic amine, cyclohexylamine, and carbonic acid. While some sources describe it as a colorless and transparent liquid with an ammonia-like odor, it is more commonly characterized as a white crystalline solid.[1][2][3] This discrepancy may arise from the fact that cyclohexylamine itself is a liquid that readily absorbs atmospheric carbon dioxide to form the solid carbonate salt.[4]

Physicochemical Properties

A summary of the key physicochemical properties of cyclohexylamine and its carbonate salt are presented in Table 1. It is important to note that some literature sources incorrectly attribute the properties of cyclohexylamine to **cyclohexylamine carbonate**.

Property	Value	References
Chemical Name	Cyclohexylamine carbonate	[1]
CAS Number	20227-92-3	[5]
Molecular Formula	C ₇ H ₁₅ NO ₃	[6]
Molecular Weight	161.20 g/mol	[6]
Appearance	White crystalline solid	[1][3]
Solubility	Soluble in water	[3]
pH (0.01% aq. soln.)	10.5	[4]
Vapor Pressure	8.07 mmHg at 25°C	[7]

Table 1: Physicochemical properties of **Cyclohexylamine Carbonate**.

The properties of the precursor, cyclohexylamine, are provided in Table 2 for reference.

Property	Value	References
Chemical Name	Cyclohexylamine	[8]
CAS Number	108-91-8	[8]
Molecular Formula	C ₆ H ₁₃ N	[8]
Molecular Weight	99.17 g/mol	[8]
Appearance	Clear to yellowish liquid	[8][9]
Odor	Strong, fishy, amine odor	[8]
Density	0.8647 g/cm ³	[8]
Melting Point	-17.7 °C	[8]
Boiling Point	134.5 °C	[8]
Solubility in water	Miscible	[8][10]

Table 2: Physicochemical properties of Cyclohexylamine.

Synthesis and Characterization

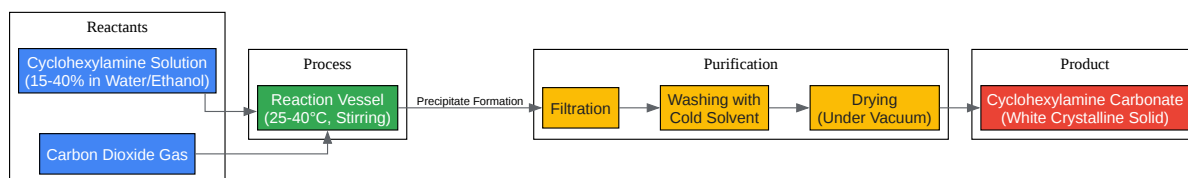
Synthesis of Cyclohexylamine Carbonate

Cyclohexylamine carbonate is typically synthesized through the direct reaction of cyclohexylamine with carbon dioxide.^[6] Industrial synthesis often involves bubbling carbon dioxide gas through a 15-40% (w/w) aqueous or solvent-based solution of cyclohexylamine until a suspension of the carbonate salt is formed.^[5]

Experimental Protocol: Laboratory Synthesis

A general laboratory procedure for the synthesis of **cyclohexylamine carbonate** is as follows:

- Dissolve cyclohexylamine in a suitable solvent such as water or ethanol to create a 15-40% solution.^[6]
- Bubble carbon dioxide gas through the stirred solution at a controlled temperature, typically between 25-40°C.^[5]
- Continue the carbon dioxide addition until the formation of a white precipitate is complete.
- Isolate the solid product by filtration.
- Wash the collected solid with a small amount of cold solvent to remove any unreacted cyclohexylamine.
- Dry the purified **cyclohexylamine carbonate** under vacuum.



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Figure 1: Synthesis workflow for **cyclohexylamine carbonate**.

Analytical Characterization

The purity and identity of synthesized **cyclohexylamine carbonate** can be confirmed using various analytical techniques.

Fourier-Transform Infrared (FTIR) Spectroscopy:

FTIR spectroscopy is a key method for confirming the presence of the carbonate and cyclohexylammonium ions. The spectrum is expected to show characteristic N-H stretching and bending vibrations from the ammonium group and C-H vibrations from the cyclohexane ring. The presence of the carbonate ion (CO_3^{2-}) is confirmed by its characteristic absorption bands.

^{13}C Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy:

^{13}C NMR spectroscopy can be used to distinguish between the free amine and the carbonate form. The carbons of the cyclohexane ring are expected to appear in the typical alkane region of the spectrum (20-60 ppm). A distinctive downfield signal in the range of 150-190 ppm confirms the presence of the carbonate carbon.[5]

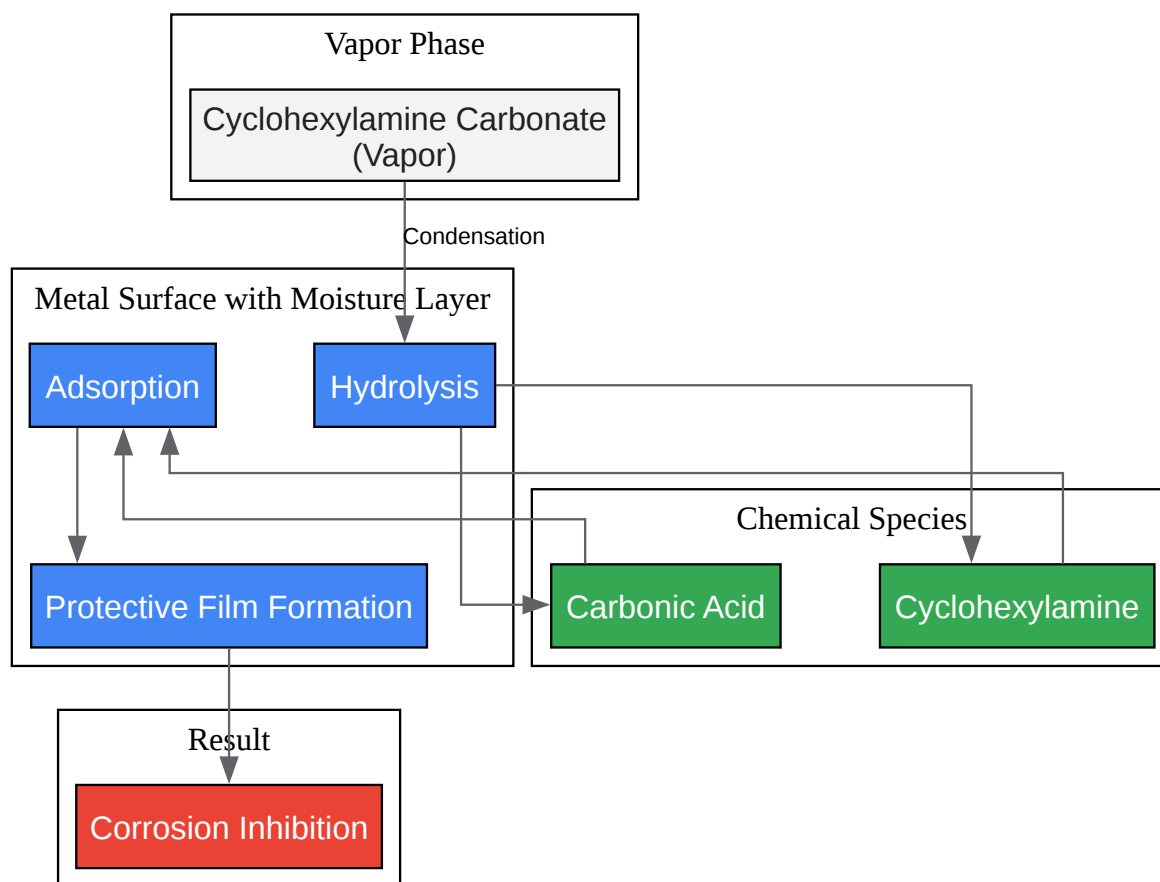
Applications in Corrosion Inhibition

Cyclohexylamine carbonate is an effective vapor-phase corrosion inhibitor (VPCI), particularly for the protection of metals in enclosed systems.[2]

Mechanism of Corrosion Inhibition

The corrosion inhibition mechanism of **cyclohexylamine carbonate** involves a multi-step process that results in the formation of a protective film on the metal surface.

- Vaporization and Transport: Due to its relatively high vapor pressure, **cyclohexylamine carbonate** readily volatilizes into the enclosed atmosphere.
- Hydrolysis: In the presence of moisture on the metal surface, the **cyclohexylamine carbonate** hydrolyzes to release cyclohexylamine and carbonic acid.
- Neutralization and Film Formation: The basic cyclohexylamine neutralizes acidic species on the metal surface. Both cyclohexylamine and carbonate ions can then adsorb onto the metal surface. This adsorption process is believed to be primarily due to physisorption.^[2] This forms a thin, protective film that acts as a barrier to corrosive agents. The inhibition is anodic, meaning it primarily suppresses the dissolution of the metal.^[2]



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Figure 2: Mechanism of corrosion inhibition by **cyclohexylamine carbonate**.

Experimental Evaluation of Corrosion Inhibition

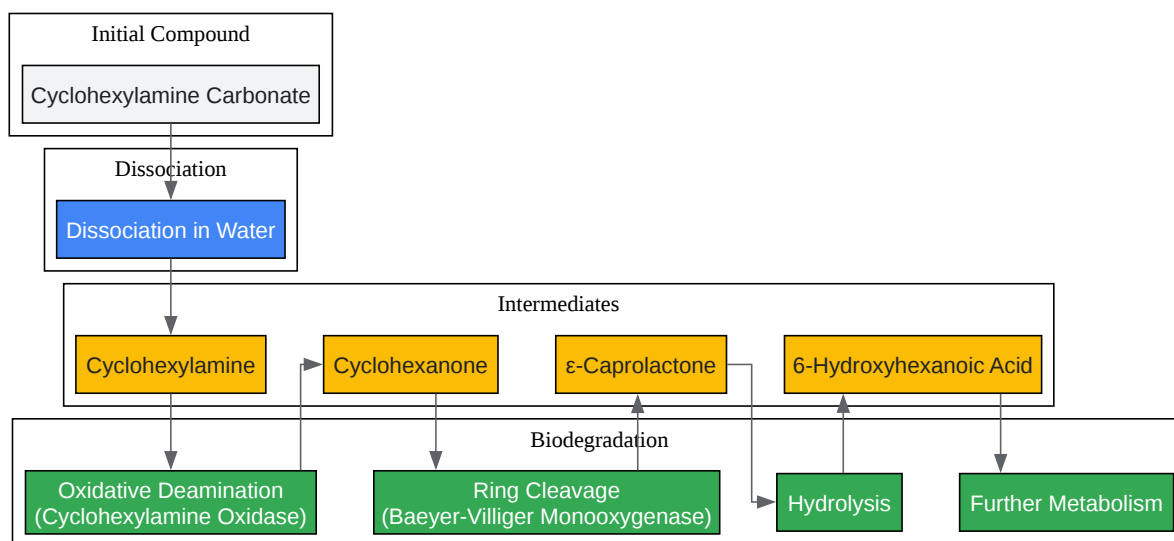
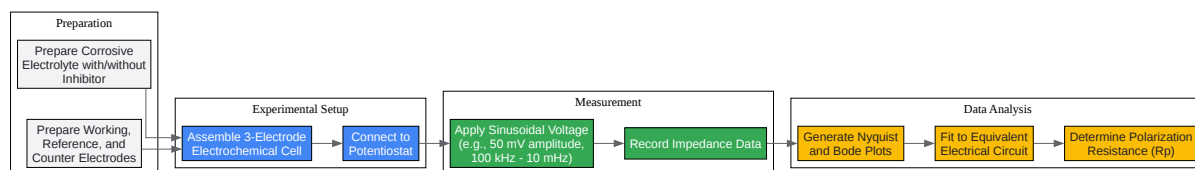
Electrochemical Impedance Spectroscopy (EIS):

EIS is a powerful non-destructive technique used to evaluate the performance of corrosion inhibitors.

Experimental Protocol: EIS for Corrosion Inhibition Testing

- **Electrode Preparation:** A working electrode of the metal to be tested (e.g., steel, aluminum) is polished and cleaned.

- **Electrochemical Cell Setup:** A standard three-electrode cell is used, consisting of the working electrode, a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum or graphite).[\[11\]](#)
- **Electrolyte:** The electrolyte is a corrosive medium, such as a 3.5% NaCl solution, with and without the addition of **cyclohexylamine carbonate** at various concentrations.[\[11\]](#)
- **Measurement:** The cell is connected to a potentiostat. A small amplitude sinusoidal voltage (e.g., 50 mV) is applied over a wide frequency range (e.g., 100 kHz to 10 mHz).[\[11\]](#)
- **Data Analysis:** The impedance data is plotted as Nyquist and Bode plots. The data can be fitted to an equivalent electrical circuit to determine parameters such as the polarization resistance (R_p), which is inversely proportional to the corrosion rate. An increase in R_p in the presence of the inhibitor indicates effective corrosion protection.



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